

4-ethoxypiperidine hydrochloride safety and handling

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Compound of Interest

Compound Name: 4-ethoxypiperidine Hydrochloride

Cat. No.: B074778

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An In-Depth Technical Guide to the Safe Handling of **4-Ethoxypiperidine Hydrochloride**

Introduction: Contextualizing the Compound

4-Ethoxypiperidine hydrochloride is a heterocyclic organic compound belonging to the piperidine class. Piperidine scaffolds are of significant interest in medicinal chemistry and drug development, frequently serving as crucial building blocks in the synthesis of novel therapeutic agents.^[1] Derivatives of piperidine have been explored for a wide range of applications, including the development of potent analgesics and compounds for neuroscience research.^[1] ^[2]^[3] Given its role as a synthetic intermediate, laboratory personnel must possess a thorough understanding of its hazard profile and the requisite safety protocols to mitigate risk during handling, storage, and disposal.

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals. It moves beyond a simple recitation of procedural steps to provide a self-validating framework for safety, grounded in the physicochemical and toxicological properties of the compound. By understanding the causality behind each safety recommendation, professionals can cultivate an environment of proactive risk management.

Section 1: Hazard Identification and Classification

The foundation of safe handling is a complete understanding of the potential hazards. **4-Ethoxypiperidine hydrochloride** is classified under the Globally Harmonized System (GHS) with specific hazard statements that dictate the necessary precautions.^[4]^[5]

Table 1: GHS Hazard Identification for **4-Ethoxypiperidine Hydrochloride**

Hazard Class	Hazard Statement	GHS Code	Signal Word	Pictogram
Skin Corrosion/Irritation	Causes skin irritation	H315	Warning	Exclamation Mark
Serious Eye Damage/Irritation	Causes serious eye irritation	H319	Warning	Exclamation Mark
Specific Target Organ Toxicity	May cause respiratory irritation	H335	Warning	Exclamation Mark

The primary risks associated with this compound are irritant in nature, affecting the skin, eyes, and respiratory system upon exposure.[\[4\]](#)[\[5\]](#) There is currently no data available to indicate other hazards such as carcinogenicity or reproductive toxicity.[\[6\]](#)[\[7\]](#)

Section 2: Physicochemical and Toxicological Profile

Understanding the physical properties of a chemical is critical for anticipating its behavior in a laboratory setting and for designing appropriate containment and emergency strategies.

Table 2: Physicochemical Properties of **4-Ethoxypiperidine Hydrochloride**

Property	Value	Source
CAS Number	1122-87-8	[4]
Molecular Formula	C ₇ H ₁₅ NO · HCl	[5]
Appearance	Solid (hydrate form)	[8]
InChI Key	XMNZRINCRYWNKJ- UHFFFAOYSA-N	[8]
Incompatible Materials	Strong oxidizing agents, acids, bases	[9]

Toxicological Information: The toxicological properties of **4-ethoxypiperidine hydrochloride** have not been fully investigated.[\[6\]](#) The GHS classification is based on available data, but the absence of comprehensive studies necessitates a conservative approach to handling, treating the compound as potentially harmful if swallowed, inhaled, or absorbed through the skin. Symptoms of overexposure to similar compounds may include headache, dizziness, and nausea.[\[9\]](#)[\[10\]](#)

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls and personal protective equipment is essential for preventing exposure.

Engineering Controls

The primary engineering control for handling **4-ethoxypiperidine hydrochloride**, especially in its solid, potentially dusty form, is a certified chemical fume hood.[\[6\]](#) This is crucial to mitigate the risk of respiratory irritation (H335) by containing dusts and aerosols at the source.[\[6\]](#) Workstations must also be equipped with easily accessible eyewash stations and safety showers.[\[9\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

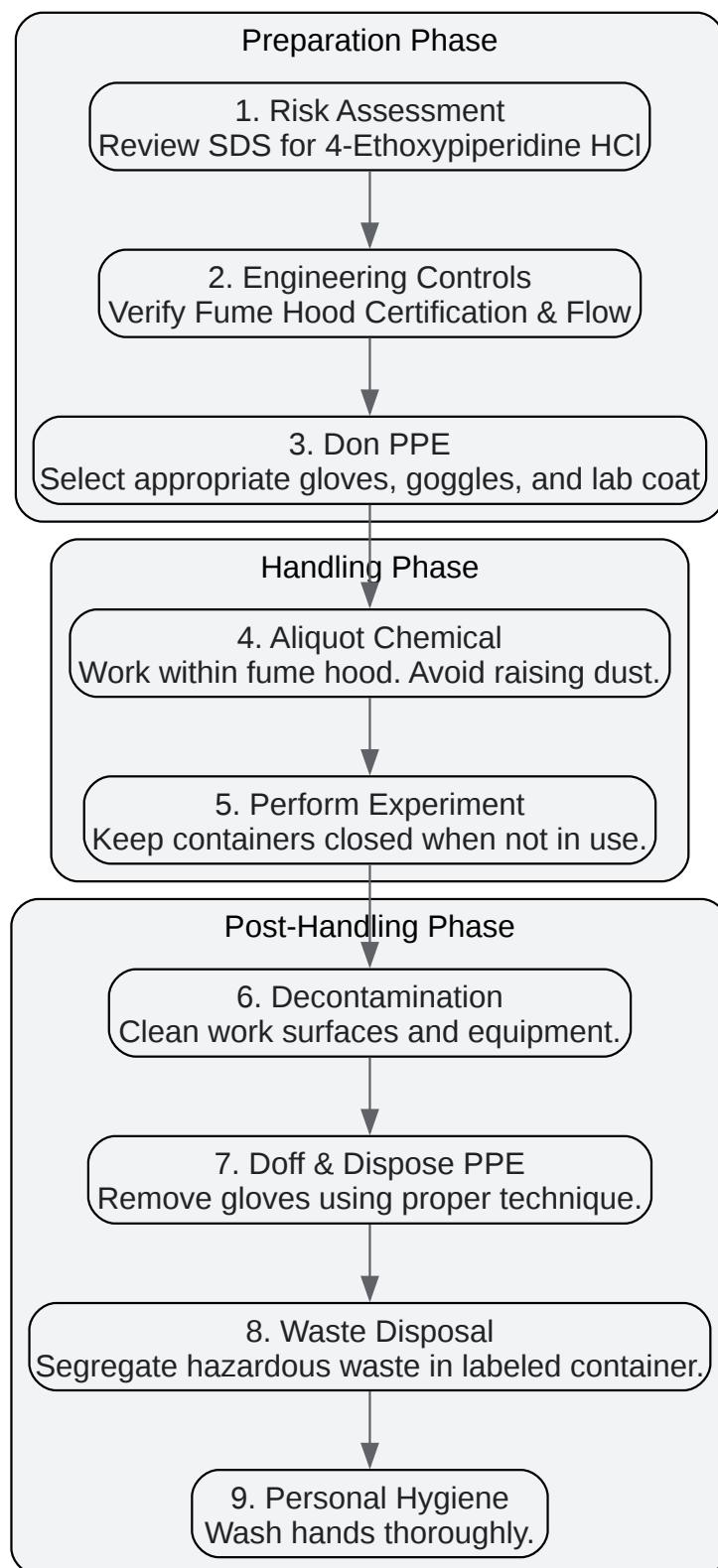
The selection of PPE must directly address the hazards identified in Section 1.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Justification
Eye/Face Protection	Tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[4]	Protects against splashes and airborne particles causing serious eye irritation (H319).
Skin Protection	Chemically resistant gloves (e.g., nitrile) and a lab coat. Impervious clothing may be required for large quantities.[4][6]	Prevents direct contact that leads to skin irritation (H315). Gloves must be inspected before use.[4]
Respiratory Protection	Not typically required if work is conducted in a fume hood. If ventilation is inadequate or exposure limits are exceeded, a full-face respirator with appropriate cartridges should be used.[4][6]	Prevents inhalation of dust or aerosols that may cause respiratory irritation (H335).

Workflow for Safe Handling

The following diagram illustrates a self-validating workflow for handling hazardous chemicals like **4-ethoxypiperidine hydrochloride**. Each step is a prerequisite for the next, ensuring safety is considered at every stage.



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Caption: A validated workflow for handling **4-ethoxypiperidine hydrochloride**.

Section 4: Safe Handling and Storage Procedures

Handling

- Ventilation: Always handle this substance in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[5]
- Avoid Dust Formation: When handling the solid material, use techniques that avoid the generation of dust.[5][12]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the chemical.[13]
- Clothing: Contaminated clothing should be removed immediately and laundered before reuse.[4][13]

Storage

- Container: Store in the original, tightly closed container.[4][5]
- Conditions: Keep in a dry, cool, and well-ventilated place away from direct sunlight and heat sources.[5][9]
- Security: The storage area should be secure and accessible only to authorized personnel. Several safety data sheets recommend storing the material locked up.[4][5]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[9]

Section 5: Emergency Procedures

A clear and rehearsed emergency plan is critical.

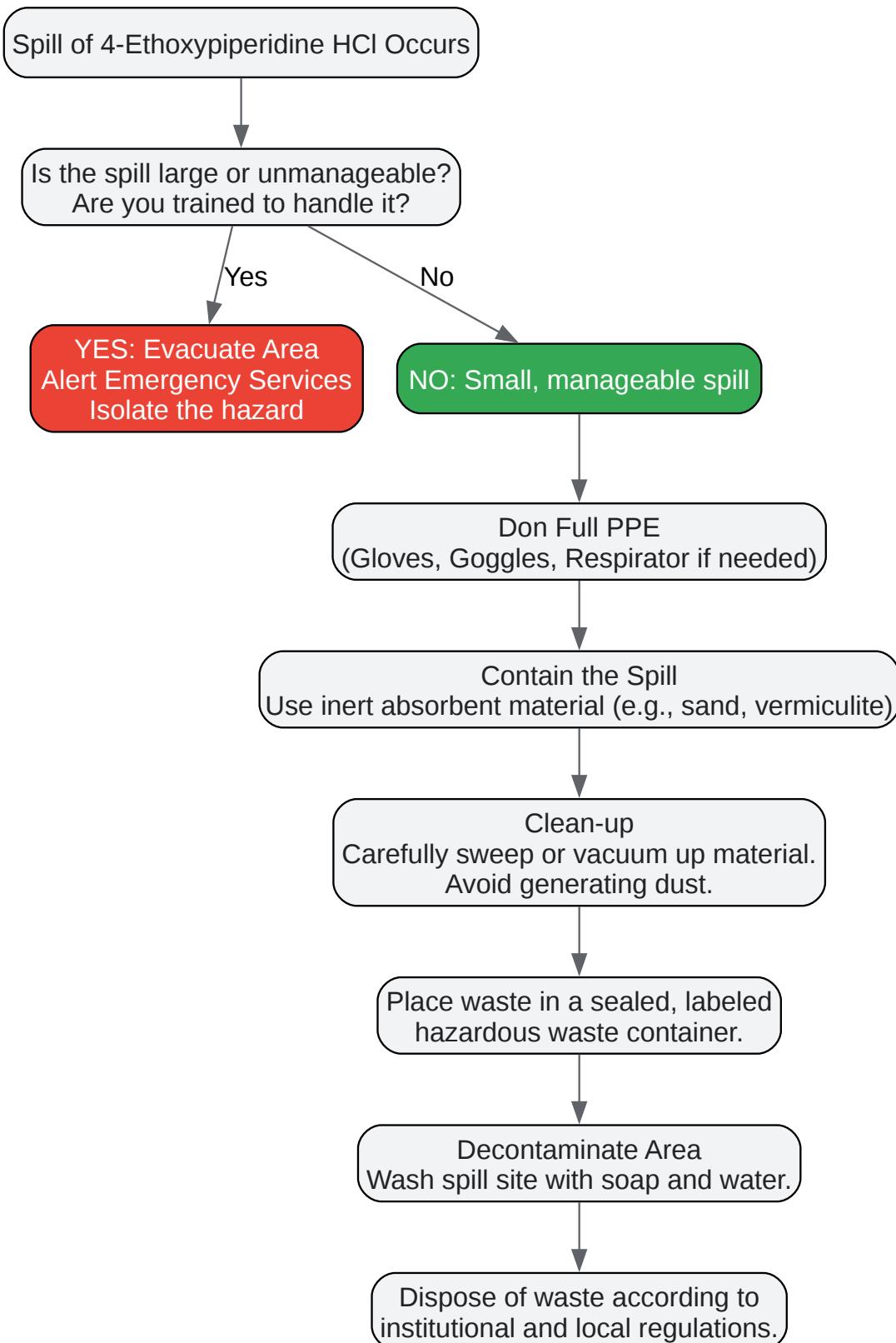
First-Aid Measures

- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[4][14]

- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.[\[4\]](#)[\[14\]](#)
- Eye Contact: Immediately rinse with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [\[4\]](#)[\[5\]](#)
- Ingestion: Rinse mouth thoroughly with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [\[4\]](#)

Accidental Release Measures

In the event of a spill, the following decision-making process should be followed:

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